

Sniper(abl)-033 literature review

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Compound Focus: Sniper(abl)-033

Cat. No.: S12904727

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SNIPER(ABL)-033 Profile

The following table consolidates the key identifying information found for **SNIPER(ABL)-033**.

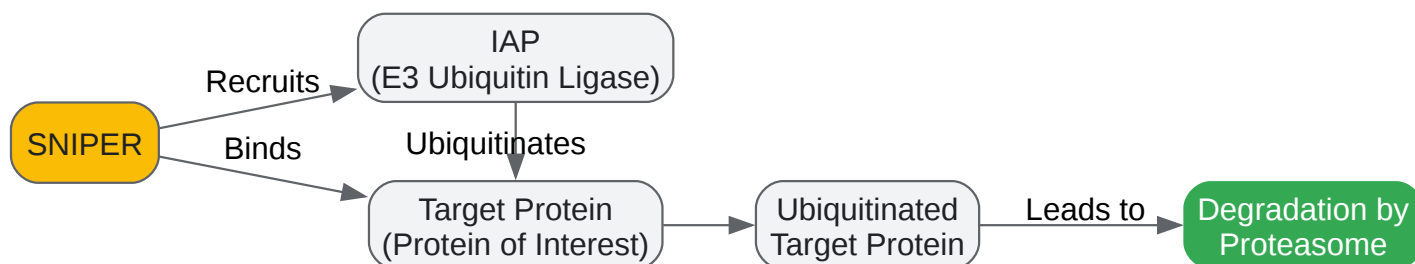
Property	Description
Name	SNIPER(ABL)-033 [1]
CAS Number	2222354-18-7 [1]
Category	PROTAC (Proteolysis Targeting Chimera) [1]
Technology	SNIPER (Specific and Nongenetic IAP-dependent Protein Eraser) [1]

The SNIPER Technology Platform

SNIPERs are a class of small-molecule protein degraders and a sub-type of PROTACs [2] [1]. They function as heterobifunctional molecules, meaning they have two distinct binding parts connected by a linker [2]:

- One part is a ligand that binds to a **Target Protein** of interest.
- The other part is a ligand that binds to **Inhibitor of Apoptosis Proteins (IAPs)**, which are E3 ubiquitin ligases [2] [1].

By bringing the target protein into close proximity with an E3 ubiquitin ligase, SNIPERs trigger the **ubiquitination** of the target protein, marking it for destruction by the cell's **proteasome** system [2] [1]. This diagram illustrates the core mechanism of action:



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The "ABL" in **SNIPER(ABL)-033** indicates that its target protein ligand is designed to bind to the **tyrosine kinase chimeric oncoprotein BCR-ABL** [1], which is a key driver in certain leukemias.

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References

1. SNIPER [bocsci.com]
2. Recent advances in IAP-based PROTACs (SNIPERs) as ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Sniper(abl)-033 literature review]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12904727#sniper-abl-033-literature-review>]

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